

Technical Guide: PCB118-13C12 - A Certificate of Analysis Whitepaper

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical certification of **PCB118-13C12**, a 13C-labeled internal standard for the quantitation of Polychlorinated Biphenyls (PCBs). This document outlines the typical specifications, detailed experimental methodologies for analysis, and relevant workflows for its application in research and drug development.

Quantitative Data Summary

The following tables summarize the key quantitative data typically found on a Certificate of Analysis for **PCB118-13C12**. These values are representative of a high-purity standard used for trace analysis.

Table 1: Compound Identification and Physical Properties



Parameter	Value
Compound Name	2,3',4,4',5-Pentachlorobiphenyl- ¹³ C ₁₂
IUPAC Name	2,3',4,4',5-Pentachlorobiphenyl- ¹³ C ₁₂
CAS Number	104130-40-7
Molecular Formula	¹³ C ₁₂ H ₅ Cl ₅
Molecular Weight	338.35 g/mol [1]
Appearance	Solution
Solvent	Nonane or Isooctane

Table 2: Analytical Specifications

Parameter	Specification
Concentration	40 ± 2 μg/mL[1]
Chemical Purity	≥ 98%[1]
Isotopic Enrichment	≥ 99% ¹³C
Storage Condition	Room temperature, protected from light and moisture[1]

Experimental Protocols

The analysis of **PCB118-13C12**, both for certification and for its use as an internal standard, typically involves Gas Chromatography-Mass Spectrometry (GC-MS). The following sections detail the common experimental protocols.

Sample Preparation for Analysis

As **PCB118-13C12** is often supplied in a solvent, direct injection is common for the analysis of the standard itself. When used as an internal standard for sample analysis (e.g., in environmental or biological matrices), a more complex sample preparation is required.



A typical solid phase extraction (SPE) or liquid-liquid extraction (LLE) is employed to isolate PCBs from the sample matrix. The ¹³C-labeled internal standard is spiked into the sample at the beginning of the extraction process to account for any loss of analyte during sample preparation and analysis. This is a critical step in the isotope dilution quantitation method.[2][3]

Gas Chromatography-Mass Spectrometry (GC-MS/MS) Analysis

GC-MS, particularly with a triple quadrupole mass spectrometer (GC-MS/MS), is the method of choice for the sensitive and selective analysis of PCBs.[2][3][4]

Instrumentation:

- Gas Chromatograph: Agilent 8890 GC, Thermo Scientific TRACE 1310 GC, or equivalent.
- Mass Spectrometer: Agilent 5977B GC/MSD, Thermo Scientific TSQ 9610 Triple Quadrupole GC-MS/MS, or equivalent.
- Column: Agilent DB-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent.

Instrumental Conditions:

Parameter	Value
Injection Mode	Splitless
Injector Temperature	250 °C
Oven Program	Initial 85 °C for 1 min, ramp at 40 °C/min to 305 °C, hold for 3 min
Carrier Gas	Helium
Ionization Mode	Electron Ionization (EI)
Acquisition Mode	Selected Ion Monitoring (SIM) or Selected Reaction Monitoring (SRM)
MS Source Temperature	230 °C
MS Quadrupole Temperature	150 °C



These conditions are representative and may be optimized for specific applications and instrumentation.

Visualized Workflows and Pathways

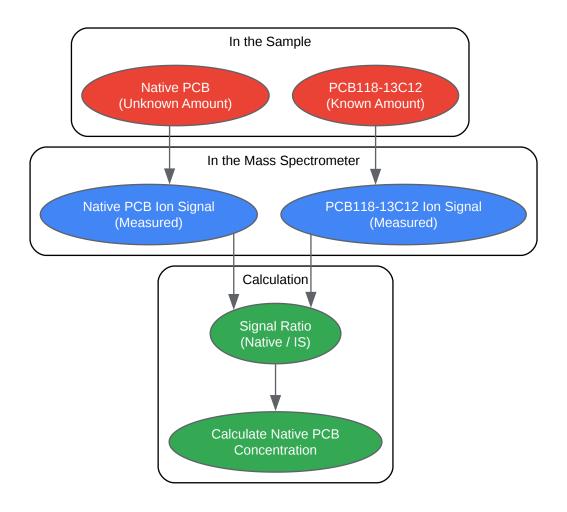
The following diagrams illustrate the key processes involved in the use and analysis of **PCB118-13C12**.



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Figure 1: General workflow for PCB analysis using a ¹³C-labeled internal standard.





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Figure 2: Logical relationship of isotope dilution mass spectrometry for PCB quantification.

Application and Significance

PCB118-13C12 is a crucial tool for the accurate quantification of PCB 118 and other co-eluting PCBs in various matrices. Its use as an internal standard in isotope dilution mass spectrometry corrects for variations in sample extraction, cleanup, and instrument response, leading to highly accurate and precise results.[2][3] This is particularly important in environmental monitoring, food safety analysis, and toxicological research where low detection limits and high accuracy are paramount. The use of a ¹³C-labeled standard is the gold standard for regulatory methods such as those developed by the U.S. Environmental Protection Agency (EPA).



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